

Navigating the Safety Profile of Leucylalanine: A Technical Guide for Researchers

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Compound of Interest

Compound Name: **Leucylalanine**

Cat. No.: **B1331210**

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This in-depth technical guide provides a comprehensive overview of the safety and handling guidelines for **Leucylalanine**, a dipeptide of increasing interest in biomedical research and pharmaceutical development. This document is intended for researchers, scientists, and drug development professionals to ensure the safe and effective use of this compound in a laboratory setting. While specific quantitative toxicity data for **Leucylalanine** is not readily available in published literature, this guide synthesizes information from safety data sheets and toxicological assessments of related compounds to establish best practices for handling and emergency procedures.

Section 1: Chemical and Physical Properties

Leucylalanine is a dipeptide composed of L-leucine and L-alanine.^[1] Understanding its fundamental properties is crucial for safe handling.

Property	Value	Source
Molecular Formula	C9H18N2O3	PubChem ^[1]
Molecular Weight	202.25 g/mol	PubChem ^[1]
Appearance	White powder	Sigma-Aldrich MSDS ^[2]
CAS Number	7298-84-2	ChemicalBook ^[3]

Section 2: Hazard Identification and Toxicological Summary

Based on available safety data sheets and QSAR modeling, **Leucylalanine** may cause irritation and skin sensitization.[\[1\]](#)[\[2\]](#) Direct contact with eyes, skin, and respiratory tract should be avoided.

Hazard Statement	Classification	Precautionary Statement
May cause skin irritation	Not classified	P264: Wash hands thoroughly after handling.
May cause serious eye irritation	Not classified	P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.
May cause respiratory irritation	Not classified	P261: Avoid breathing dust/fume/gas/mist/vapors/spray.
May cause an allergic skin reaction	Potential Sensitizer (QSAR modeling) [1] [2]	P280: Wear protective gloves/protective clothing/eye protection/face protection.

Toxicity Data:

Specific LD50 or LC50 values for **Leucylalanine** are not available in the reviewed literature. Toxicity studies on related compounds, such as a 90-day repeated-dose oral toxicity study on creatyl-L-leucine, showed no evidence of mutagenicity or genotoxicity.[\[4\]](#) Another 90-day study on a tripeptide of arginine, alanine, and lysine established a no-observed-adverse-effect-level (NOAEL) of 1000 mg/kg bw/day in rats.[\[5\]](#) While these results provide some context, they are not directly transferable to **Leucylalanine**.

Section 3: Handling and Storage Protocols

Proper handling and storage are paramount to ensuring laboratory safety.

Handling:

- Work in a well-ventilated area to avoid dust formation and inhalation.[3]
- Use personal protective equipment (PPE), including chemical-impermeable gloves, lab coats, and safety glasses.[3][6]
- Avoid contact with skin and eyes.[3]
- Use non-sparking tools and prevent the build-up of electrostatic discharge.[3]

Storage:

- Store in a tightly closed container in a dry, cool, and well-ventilated place.[3]
- Keep away from incompatible materials and foodstuff containers.[3]

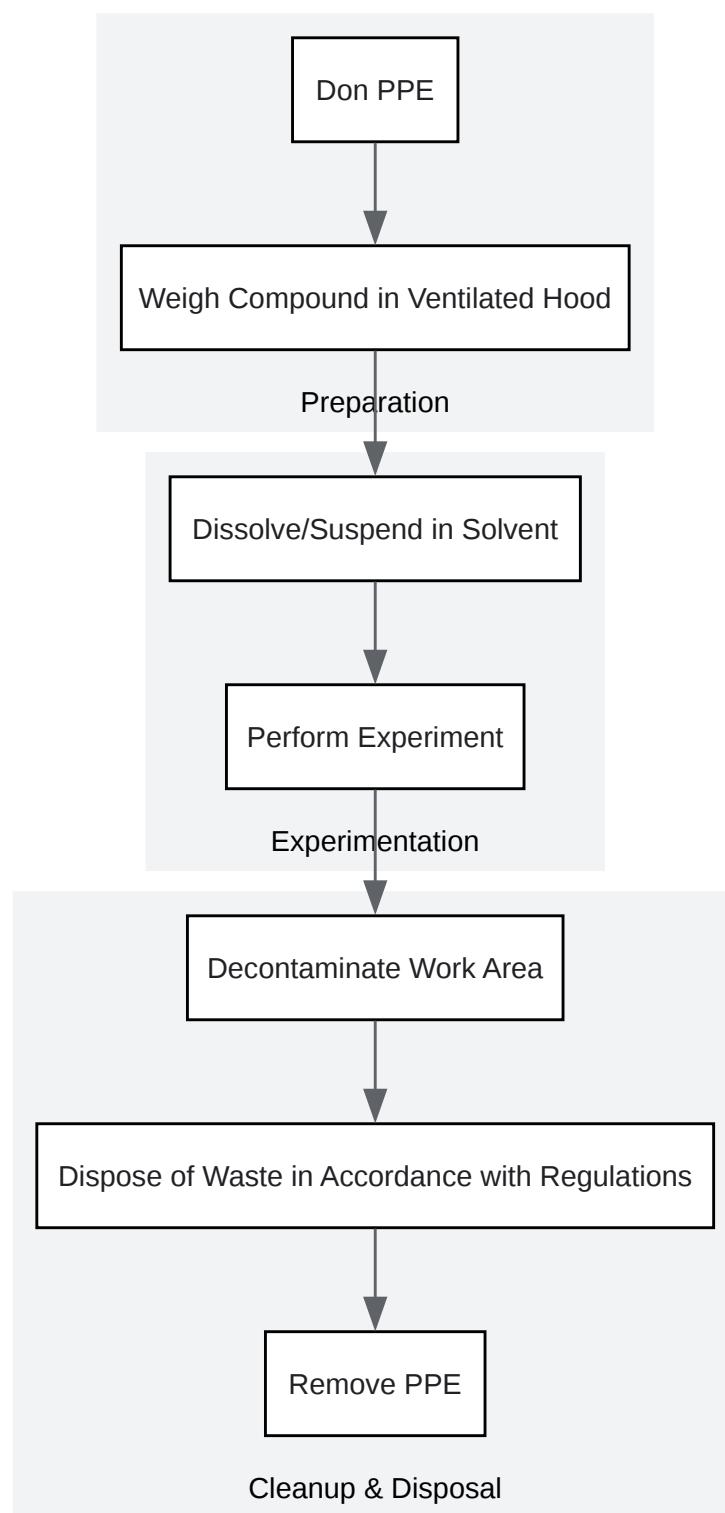


Figure 1: Standard Laboratory Workflow for Handling Leucylalanine

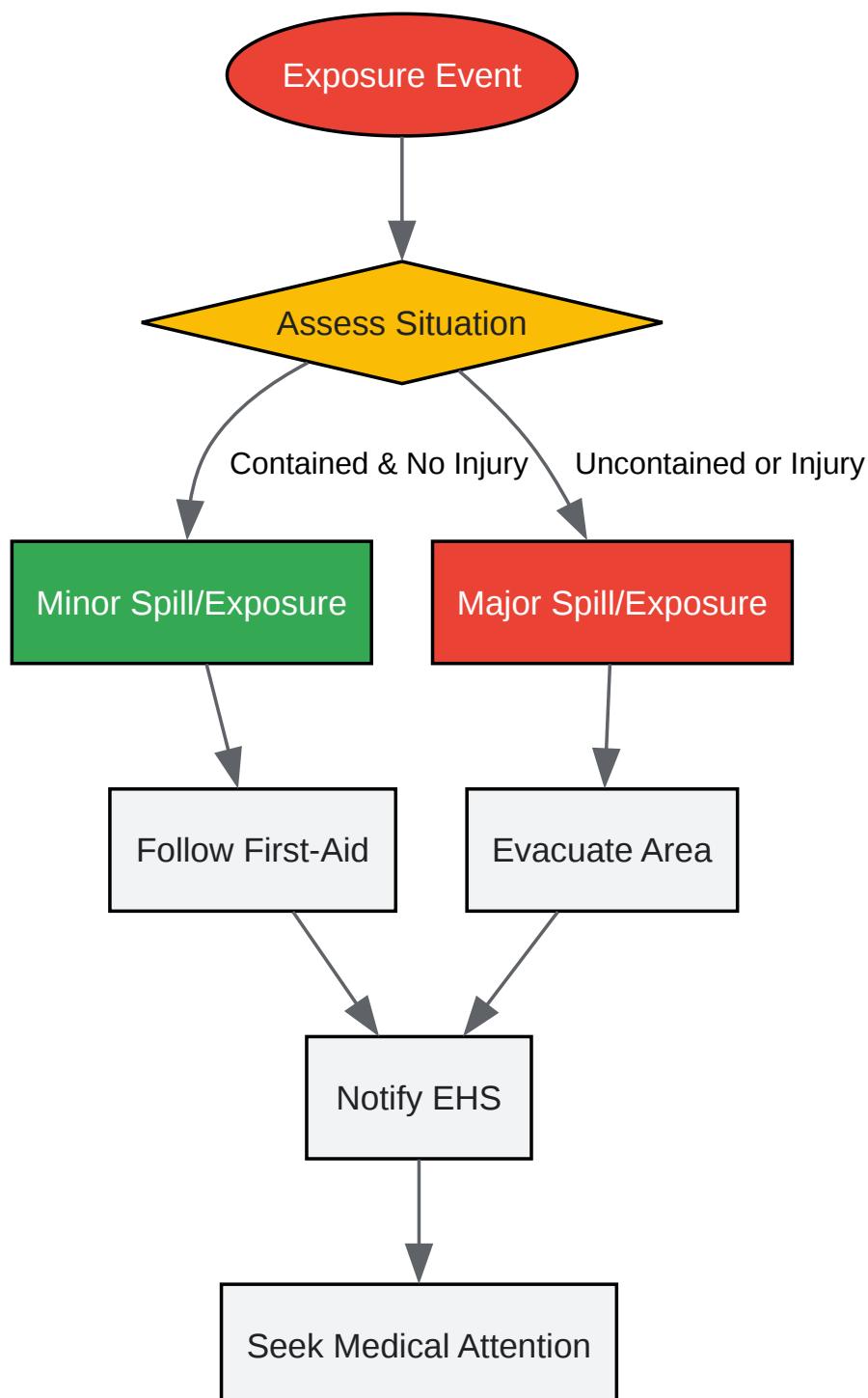


Figure 2: Emergency Response Decision Tree for Leucylalanine Exposure

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